

# Carbomer 980 Polymer: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Carbomer 980

CAS No.: 9007-20-9

Cat. No.: B3030406

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## Introduction

**Carbomer 980** is a high molecular weight, cross-linked polyacrylic acid polymer.[1][2][3] It is a synthetic polymer used extensively in the pharmaceutical, cosmetic, and personal care industries as a high-efficiency rheology modifier, thickener, suspending agent, and stabilizer.[2][3][4] This technical guide provides an in-depth overview of the core physicochemical properties of **Carbomer 980**, complete with experimental protocols and visual representations of key processes to support research and development activities.

## Physicochemical Properties

**Carbomer 980** is a white, fluffy, hygroscopic powder with a slightly acetic odor.[5][6] It is a polymer of acrylic acid, cross-linked with allyl ethers of pentaerythritol or sucrose. The general chemical structure consists of repeating units of acrylic acid.

## Table 1: General Physicochemical Properties of Carbomer 980

Property	Value/Description	References
Appearance	White, fluffy powder	[5]
Odor	Slightly acetic	[5]
pKa	Approximately 4.5 - 5.0 (estimated based on polyacrylic acid)	
Molecular Weight	High molecular weight polymer; specific value is proprietary and not publicly disclosed.	[6][7]
Carboxylic Acid Content	56.0% - 68.0%	[5]

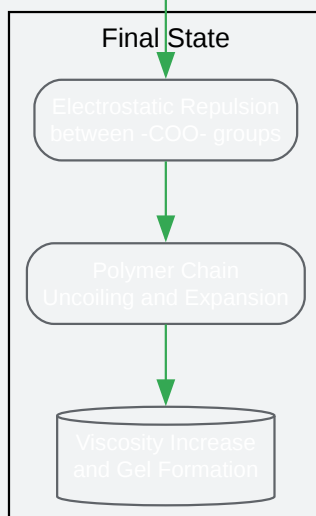
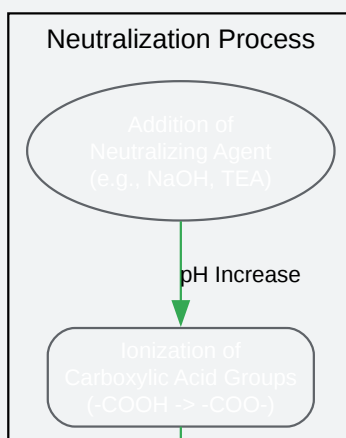
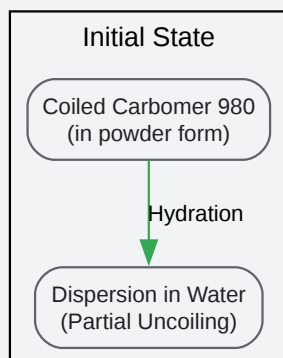
## Table 2: Specifications for Carbomer 980 NF (National Formulary)

Parameter	Specification	References
Viscosity (0.2 wt% mucilage, neutralized to pH 7.3-7.8)	13,000 - 30,000 cP	[5]
Viscosity (0.5 wt% mucilage, neutralized to pH 7.3-7.8)	40,000 - 60,000 cP	[5][8]
Clarity (% Transmission, 0.5% neutralized dispersion at 420 nm)	≥ 85%	[5]
Loss on Drying	≤ 2.0%	[5]
Residual Ethyl Acetate	≤ 0.30%	[5]
Residual Cyclohexane	≤ 0.30%	[5]
Heavy Metals	≤ 20 ppm	[5]

## Mechanism of Action: Thickening and Gel Formation

The primary function of **Carbomer 980** as a thickening agent is based on its molecular structure and behavior in an aqueous environment. In its dry, powdered form, the polymer chains are tightly coiled. Upon dispersion in water, the polymer begins to hydrate and partially uncoil. When a neutralizing agent (e.g., sodium hydroxide, triethanolamine) is added, the carboxylic acid groups along the polymer backbone become ionized, resulting in electrostatic repulsion between the negatively charged groups. This repulsion causes the polymer chains to uncoil and expand, leading to a significant increase in the viscosity of the solution and the formation of a gel.

## Carbomer 980 Neutralization and Thickening Mechanism



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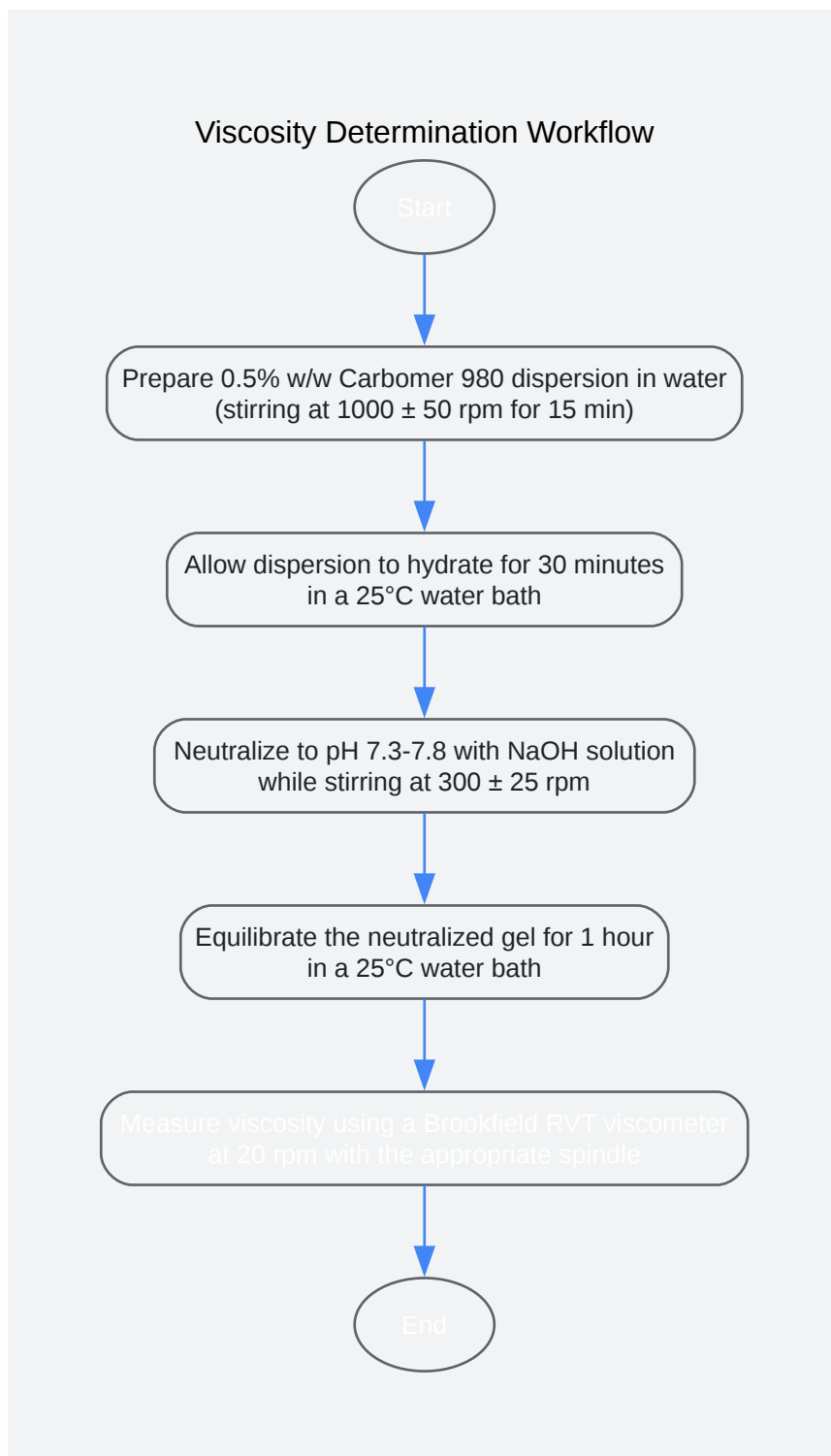
**Carbomer 980 Neutralization and Thickening Mechanism**

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are crucial for quality control and formulation development.

### Viscosity Determination (USP Monograph Method)

This protocol is based on the United States Pharmacopeia (USP) monograph for carbomers.



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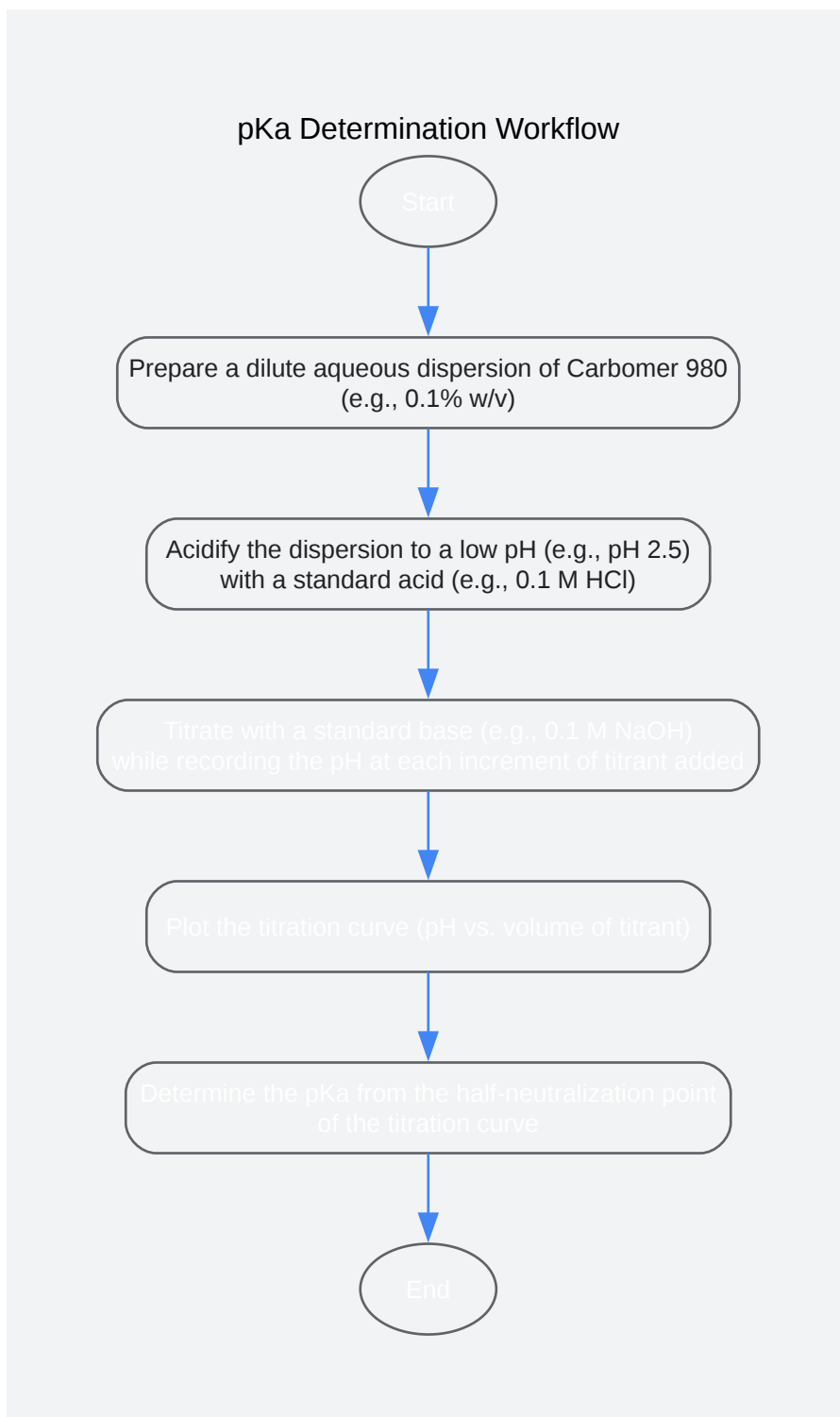
### Viscosity Determination Workflow

Methodology:

- Preparation of Dispersion: Slowly add 2.50 g of **Carbomer 980** (previously dried in a vacuum at 80°C for 1 hour) to 500 mL of water in a 1000-mL beaker while continuously stirring at 1000 ± 50 rpm. The stirrer should have a three-blade marine impeller. Continue stirring for 15 minutes.
- Hydration: Remove the stirrer and place the beaker in a 25°C water bath for 30 minutes to allow the polymer to fully hydrate.
- Neutralization: While stirring at 300 ± 25 rpm, titrate the dispersion with a sodium hydroxide solution (e.g., 18% w/v) to a pH between 7.3 and 7.8.
- Equilibration: Return the neutralized mucilage to the 25°C water bath for 1 hour.
- Viscosity Measurement: Measure the viscosity using a Brookfield RVT viscometer at 20 rpm. For a 0.5% dispersion, a #7 spindle is typically used.

## pKa Determination (Potentiometric Titration)

The pKa of **Carbomer 980** can be determined by potentiometric titration.



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### pKa Determination Workflow

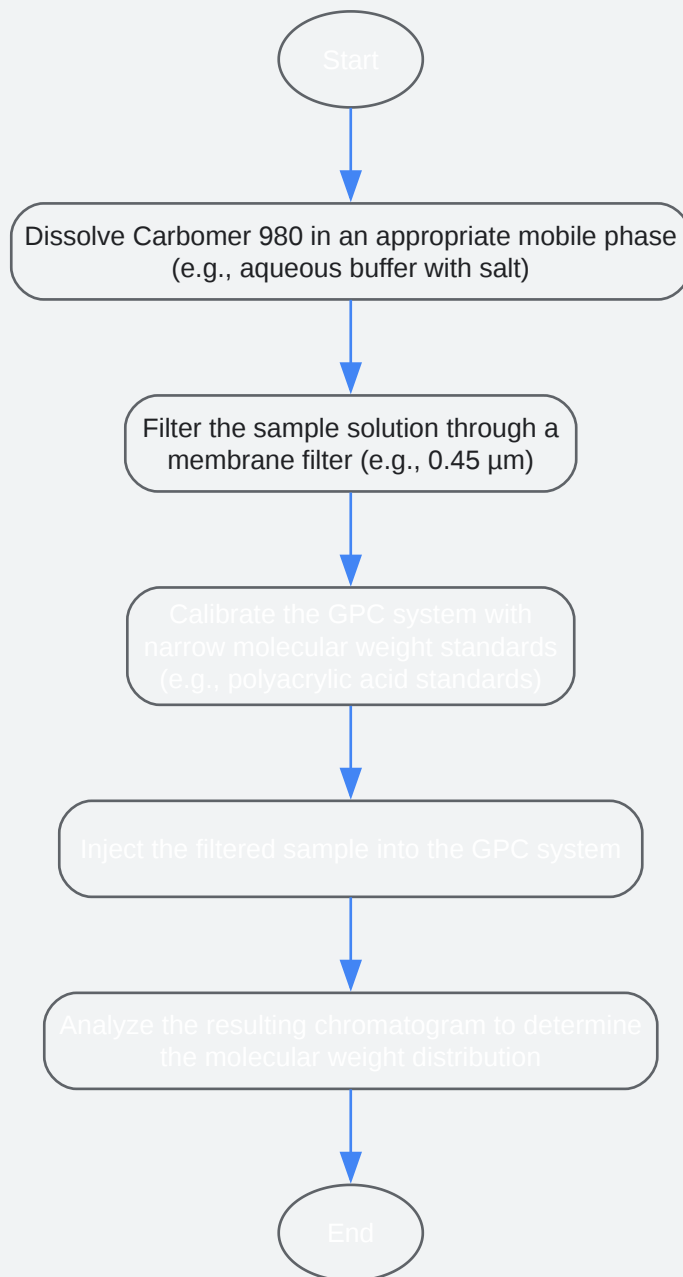
Methodology:

- **Solution Preparation:** Prepare a dilute aqueous dispersion of **Carbomer 980** (e.g., 0.1% w/v).
- **Acidification:** Acidify the dispersion to a low pH (e.g., pH 2.5) with a standardized solution of a strong acid (e.g., 0.1 M HCl).
- **Titration:** Titrate the acidified dispersion with a standardized solution of a strong base (e.g., 0.1 M NaOH). Record the pH of the solution after each incremental addition of the titrant.
- **Data Analysis:** Plot the pH of the solution as a function of the volume of titrant added. The pKa is the pH at the half-neutralization point, which corresponds to the midpoint of the buffer region on the titration curve.

## Molecular Weight Determination (Gel Permeation Chromatography - GPC)

The molecular weight of **Carbomer 980** is determined by Gel Permeation Chromatography (GPC), also known as Size Exclusion Chromatography (SEC).

## Molecular Weight Determination Workflow (GPC)



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## Molecular Weight Determination Workflow (GPC)

Methodology:

- **Sample Preparation:** Dissolve an accurately weighed amount of **Carbomer 980** in the GPC mobile phase. A typical mobile phase for polyacrylic acid-based polymers is an aqueous buffer containing a salt (e.g., 0.1 M NaNO<sub>3</sub>) to suppress ionic interactions.
- **Filtration:** Filter the sample solution through a membrane filter (e.g., 0.45 µm) to remove any particulate matter.
- **GPC System and Conditions:**
  - **Columns:** Use columns suitable for aqueous GPC of high molecular weight polymers (e.g., Ultrahydrogel™, TSKgel® PW series).
  - **Mobile Phase:** As described in sample preparation.
  - **Detector:** Refractive Index (RI) detector is commonly used.
  - **Calibration:** Calibrate the system using narrow molecular weight standards of poly(acrylic acid) or other suitable water-soluble polymers.
- **Data Analysis:** Inject the filtered sample into the GPC system. The retention time of the polymer is inversely proportional to its hydrodynamic volume. The molecular weight distribution is determined by comparing the sample's elution profile to the calibration curve.

## Conclusion

**Carbomer 980** is a versatile polymer with well-defined physicochemical properties that make it an invaluable excipient in a wide range of pharmaceutical and cosmetic formulations. Its high viscosity at low concentrations, clarity in gel formulations, and predictable rheological behavior are key attributes for product development. Understanding the experimental protocols for characterizing these properties is essential for ensuring product quality, performance, and regulatory compliance. This technical guide provides a foundational understanding of **Carbomer 980** to aid researchers and formulation scientists in their work.

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